

2-tert-Butylbenzoic acid molecular weight

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Compound of Interest

Compound Name: 2-tert-Butylbenzoic acid

Cat. No.: B086054

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An In-depth Technical Guide on **2-tert-Butylbenzoic Acid**: Molecular Weight and Composition

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides a focused examination of the molecular weight of **2-tert-Butylbenzoic acid**, a compound of interest in various chemical and pharmaceutical applications.

Molecular Identity and Formula

2-tert-Butylbenzoic acid is an organic compound characterized by a benzoic acid core substituted with a tert-butyl group at the ortho (position 2) of the benzene ring. Its chemical identity is unequivocally established by its molecular formula.

- Chemical Name: **2-tert-Butylbenzoic acid**
- Molecular Formula: $C_{11}H_{14}O_2$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- CAS Registry Number: 1077-58-3 [\[1\]](#)[\[4\]](#)

Molecular Weight

The molecular weight of a compound is a critical parameter, influencing its stoichiometric relationships in chemical reactions, its diffusion and transport properties, and its interaction with biological systems. It is calculated by summing the atomic weights of all constituent atoms in the molecular formula.

The accepted molecular weight for **2-tert-Butylbenzoic acid** is approximately 178.23 g/mol .^[5]
A more precise value, often used in high-resolution mass spectrometry, is 178.2277 g/mol .^[1]

Data Presentation: Molecular Weight Summary

For clarity and comparative ease, the molecular properties of **2-tert-Butylbenzoic acid** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₁₄ O ₂
Molar Mass	178.23 g/mol
Monoisotopic Mass	178.09938 Da

Experimental Protocol: Determination of Molecular Weight

The molecular weight of **2-tert-Butylbenzoic acid** is typically determined and confirmed using mass spectrometry.

Objective: To determine the exact mass of **2-tert-Butylbenzoic acid**.

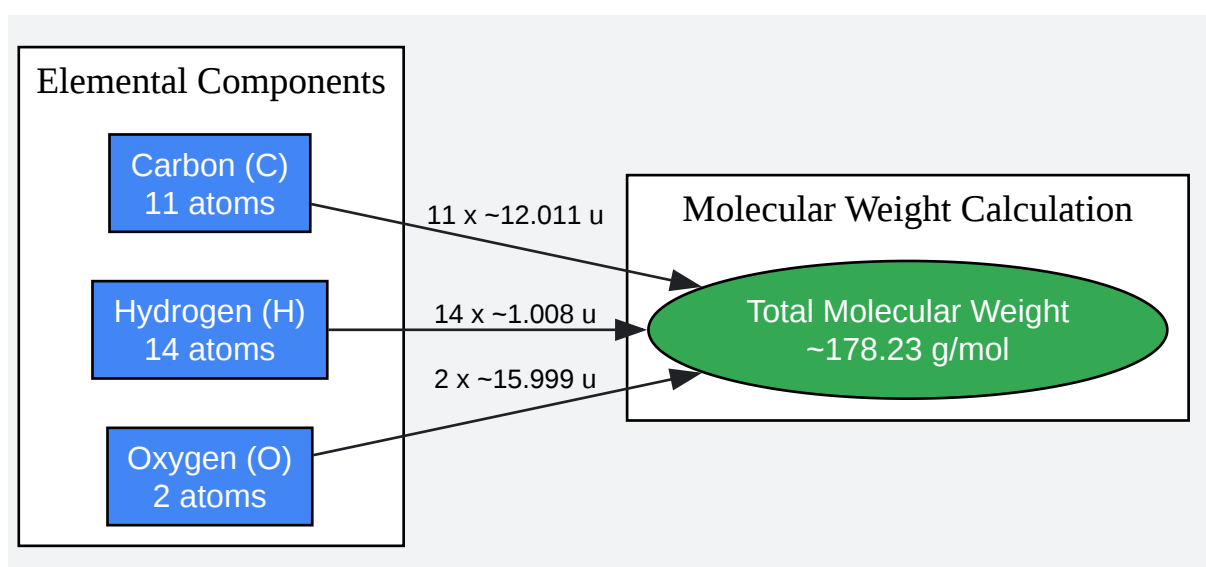
Methodology: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A dilute solution of **2-tert-Butylbenzoic acid** is prepared in a suitable volatile organic solvent (e.g., methanol or acetonitrile).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized using a soft ionization technique, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI). For **2-tert-Butylbenzoic acid**, ESI in negative ion mode is common, leading to the formation of the deprotonated molecule $[M-H]^-$.
- **Mass Analysis:** The ions are guided into a high-resolution mass analyzer, such as an Orbitrap or a Time-of-Flight (TOF) analyzer. The analyzer separates ions based on their mass-to-charge ratio (m/z).

- **Detection:** The detector records the abundance of ions at each m/z value, generating a mass spectrum.
- **Data Analysis:** The resulting spectrum is analyzed to identify the peak corresponding to the molecular ion. The high-resolution instrument provides a highly accurate m/z value, from which the exact molecular weight can be calculated.

Visualization of Molecular Composition

The following diagram illustrates the elemental composition of **2-tert-Butylbenzoic acid** and the contribution of each element to the overall molecular weight.



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Elemental contribution to the molecular weight of **2-tert-Butylbenzoic acid**.

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